

Commercial availability and suppliers of (4-Propionylphenyl)boronic acid

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Compound of Interest

Compound Name: (4-Propionylphenyl)boronic acid

Cat. No.: B069098

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(4-Propionylphenyl)boronic acid: A Technical Guide for Researchers

(4-Propionylphenyl)boronic acid, with the CAS number 186498-36-2, is an organic building block of significant interest to researchers in drug discovery and materials science. Its utility primarily stems from its bifunctional nature, incorporating a boronic acid moiety suitable for palladium-catalyzed cross-coupling reactions and a propionyl group that can be further functionalized. This guide provides an in-depth overview of its commercial availability, key technical data, and representative experimental protocols for its synthesis and application.

Commercial Availability and Suppliers

(4-Propionylphenyl)boronic acid is available from a range of specialty chemical suppliers. Purity levels are typically high, often exceeding 98%. Researchers can procure this reagent in quantities ranging from grams to kilograms, although larger quantities may require custom synthesis.

| Supplier | CAS Number | Purity | Available Quantities | Notes |
|----------------------------|-------------|---------------|----------------------|---|
| BoronPharm | 186498-36-2 | ≥ 98% | Grams to bulk | Inquire for bulk quantities.[1] |
| Parchem | 186498-36-2 | Not specified | Inquire | Specialty chemical supplier.[2] |
| Shanghai Canbi Pharma Ltd. | 186498-36-2 | Not specified | Inquire | Provides product information upon request.[3] |
| BLD Pharm | 186498-36-2 | Not specified | Inquire | Listed among other boronic acids.[4] |

Table 1: Commercial Suppliers of **(4-Propionylphenyl)boronic acid**

Physicochemical Properties

Detailed physicochemical data for **(4-Propionylphenyl)boronic acid** is not extensively published. However, based on its structure and data for similar compounds, the following properties can be anticipated.

| Property | Value | Source |
|-------------------|--|-------------------|
| Molecular Formula | C ₉ H ₁₁ BO ₃ | [3] |
| Molecular Weight | 177.99 g/mol | [3] |
| Appearance | White to off-white solid | General knowledge |
| Solubility | Soluble in organic solvents like methanol, ethanol, and DMSO | General knowledge |
| Storage | Store in a cool, dry place under an inert atmosphere | General knowledge |

Table 2: Physicochemical Properties of **(4-Propionylphenyl)boronic acid**

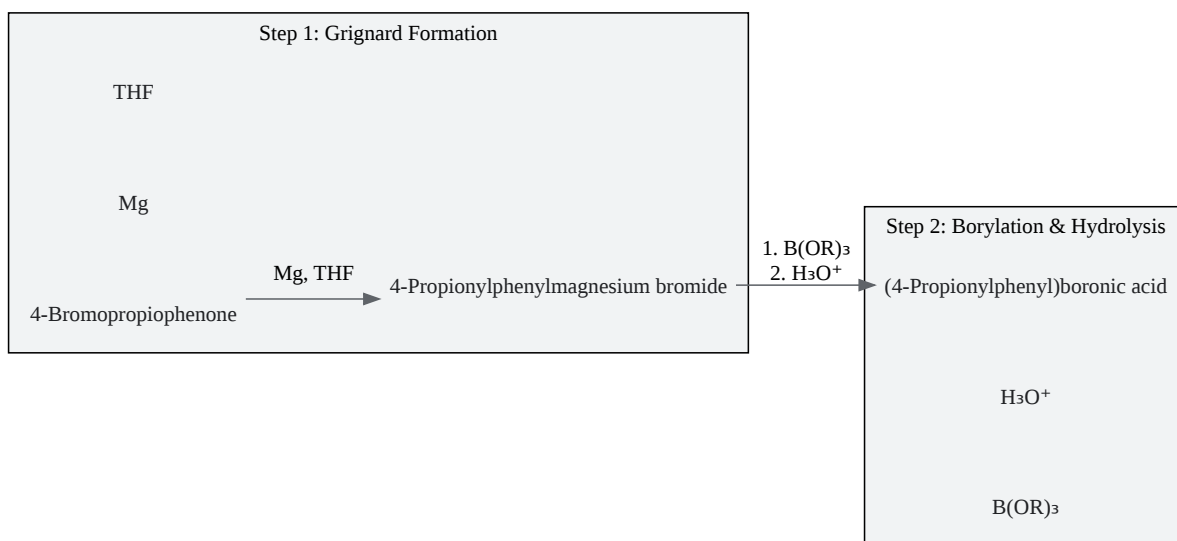
Experimental Protocols

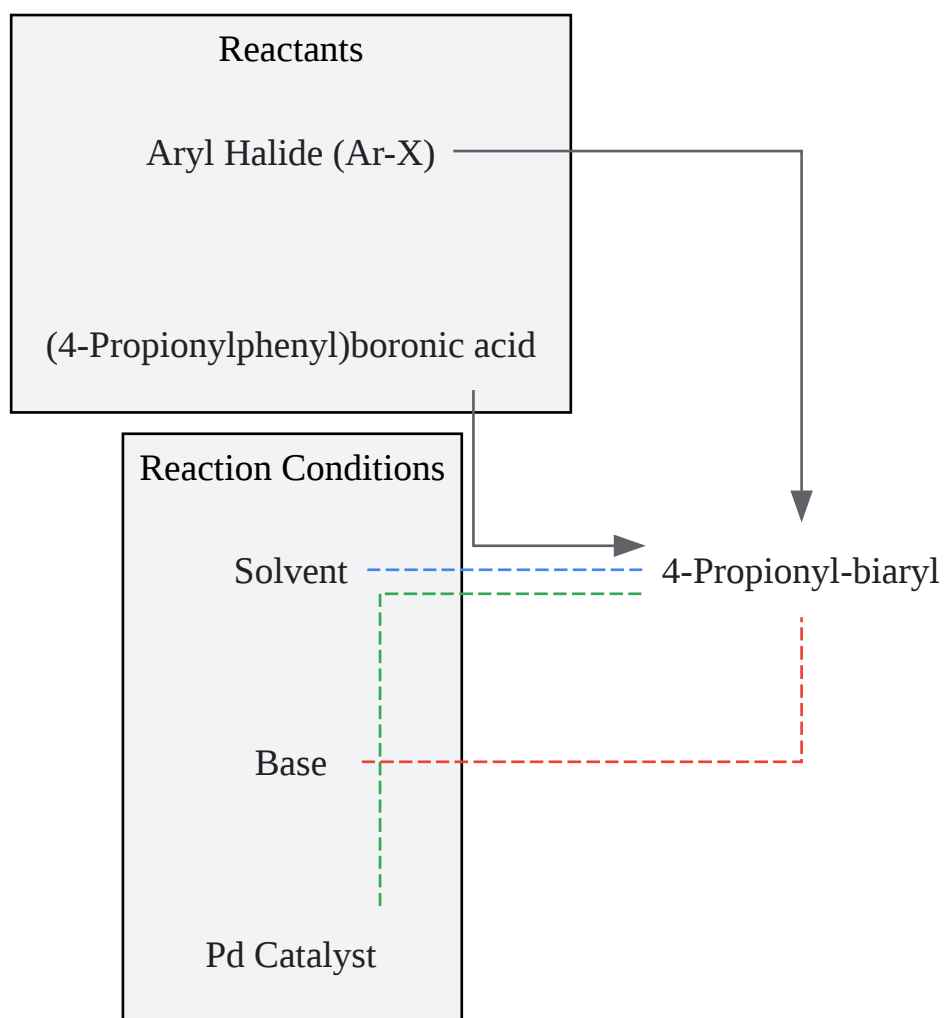
Detailed experimental protocols for the synthesis and use of **(4-Propionylphenyl)boronic acid** are not readily available in peer-reviewed literature. However, based on established methods for the preparation of arylboronic acids and their participation in Suzuki-Miyaura coupling reactions, the following representative procedures can be outlined.

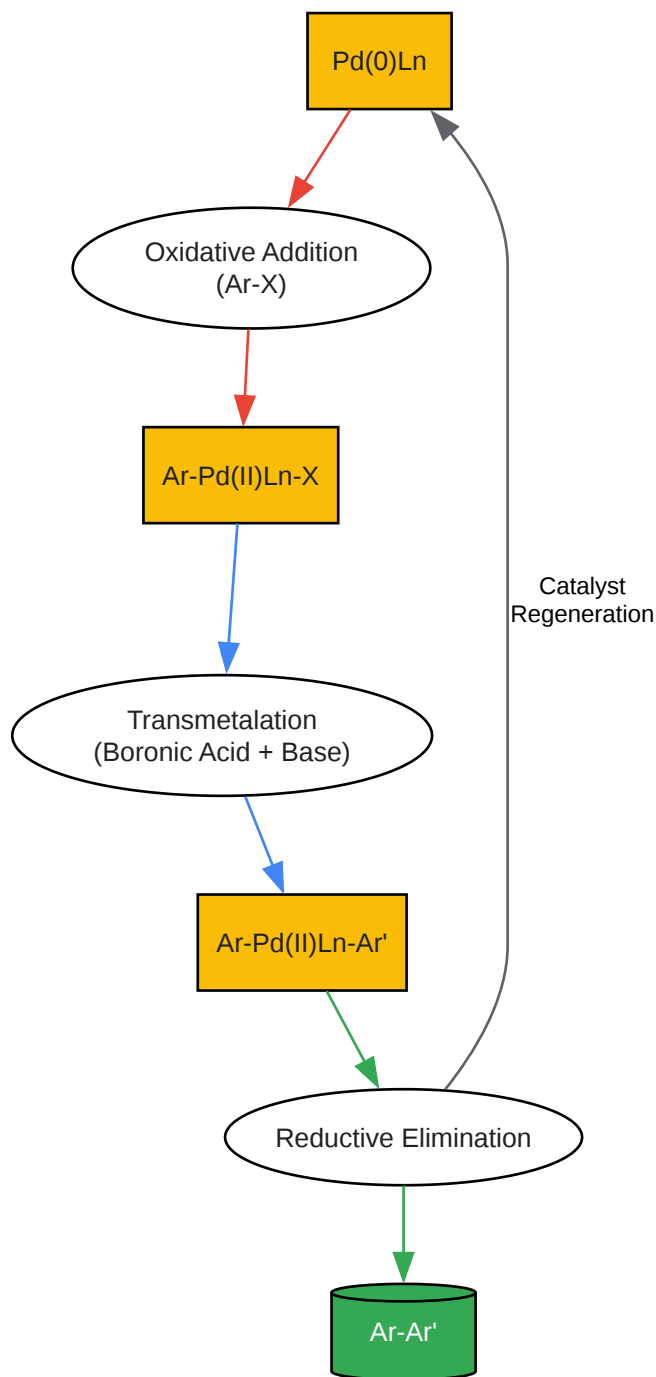
Synthesis of **(4-Propionylphenyl)boronic acid** via Grignard Reaction

The synthesis of arylboronic acids commonly proceeds through the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis.

Reaction Scheme:







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